

Biological Activity of 5-Chloro-7-Methoxy Benzofuran Derivatives

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Compound of Interest

Compound Name: 5-Chloro-7-methoxy-2,3-dihydro-1-benzofuran-3-one

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An In-Depth Technical Guide for Drug Development Executive Summary

The 5-chloro-7-methoxy benzofuran scaffold is a high-value pharmacophore utilized in the development of agents targeting EphA2 receptors (Oncology), 5-HT2C receptors (CNS disorders), and EP2/EP4 receptors (Inflammation).^[1]

Unlike generic benzofurans, this specific substitution pattern offers a unique balance of physicochemical properties:

- 5-Chloro: Enhances lipophilicity () and blocks metabolic oxidation at the susceptible para-position relative to the bridgehead.^[1]
- 7-Methoxy: Provides a hydrogen bond acceptor site and modulates the electron density of the benzene ring, often improving binding affinity to specific protein pockets (e.g., EphA2 ligand binding domain).^{[1][2]}

Therapeutic Applications & Mechanism of Action[1]

Oncology: EphA2 Receptor Agonism

Research indicates that 5-chloro-7-methoxy benzofuran acids act as potent agonists for the EphA2 receptor, a tyrosine kinase receptor often overexpressed in pancreatic, breast, and prostate cancers.[1]

- Mechanism: The derivative binds to the ligand-binding domain (LBD) of EphA2, mimicking the natural ligand ephrin-A1.[1] This binding induces receptor dimerization, autophosphorylation, and subsequent degradation (internalization), effectively silencing the oncogenic signaling of EphA2.[1][2]
- Key Compound: 5-chloro-7-methoxy-benzofuran-2-carboxylic acid serves as a critical anchor for designing peptidomimetics with nanomolar affinity.[1]

CNS Disorders: 5-HT2C Receptor Agonism

Dihydrobenzofuran analogs retaining the 5-chloro-7-methoxy pattern have been identified as 5-HT2C receptor agonists.[1][3]

- Indication: Schizophrenia and obesity.[1]
- Mechanism: The 5-chloro group fits into a hydrophobic pocket within the transmembrane domain of the GPCR, while the 7-methoxy group likely interacts with serine/threonine residues, stabilizing the active conformation of the receptor.[1]

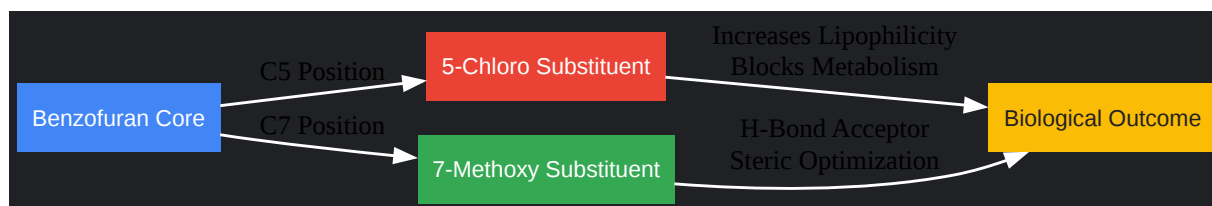
Inflammation: EP2/EP4 Receptor Modulation

Patent literature (e.g., WO2018210987) highlights this scaffold in modulators of Prostaglandin E2 (PGE2) receptors.[2]

- Activity: Dual antagonism of EP2/EP4 receptors.[1]
- Application: Immunomodulation in the tumor microenvironment (reactivating the immune system) and treatment of inflammatory pain.[1][2]

Structure-Activity Relationship (SAR) Logic[1][4]

The following diagram illustrates the functional logic behind the specific substitutions.



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Figure 1: SAR Logic of the 5-chloro-7-methoxy benzofuran scaffold.

Experimental Protocols

Synthesis of 5-Chloro-7-Methoxy-Benzofuran-2-Carboxylic Acid

This protocol describes the synthesis of the core scaffold, a common precursor for the bioactive derivatives mentioned above.^[1]

Reaction Type: Rap-Stoermer Condensation / Alkylation-Cyclization.^[1]

Reagents:

- 5-Chloro-2-hydroxy-3-methoxybenzaldehyde (Starting Material)^[1]
- Ethyl bromoacetate or Diethyl bromomalonate^{[1][2]}
- Potassium Carbonate (^{[1][2]})
- DMF (Dimethylformamide)^{[1][2]}
- Sodium Hydroxide (NaOH)^{[1][2]}

Step-by-Step Methodology:

- Alkylation: Dissolve 5-chloro-2-hydroxy-3-methoxybenzaldehyde (1.0 eq) in anhydrous DMF. Add (2.5 eq) and stir at room temperature for 30 min.
- Addition: Dropwise add Ethyl bromoacetate (1.2 eq). Heat the mixture to 80°C for 4-6 hours. Monitor by TLC (Hexane:EtOAc 7:3) until the aldehyde is consumed.^{[1][2]}
- Cyclization: (If using Rap-Stoermer conditions directly with base/heat, cyclization may occur in one pot. Otherwise, isolate the intermediate ether and reflux with sodium ethoxide in ethanol).^{[1][2]}
- Saponification: Treat the resulting ethyl ester with 10% NaOH solution (aq) and reflux for 2 hours to hydrolyze the ester.
- Workup: Cool to . Acidify with 1N HCl to pH 2.^[1] The precipitate is 5-chloro-7-methoxy-benzofuran-2-carboxylic acid.^[1]
- Purification: Recrystallize from Ethanol/Water.

Self-Validation Check:

- ¹H NMR (DMSO-d₆): Look for the characteristic singlet of the benzofuran C3-H (approx.^[1] 7.6 ppm) and the methoxy singlet (approx.^{[1][2]} 3.9 ppm).^[2] The aldehyde proton (10.0 ppm) must be absent.^{[1][2]}

Biological Assay: EphA2 Receptor Binding (ELISA-based)

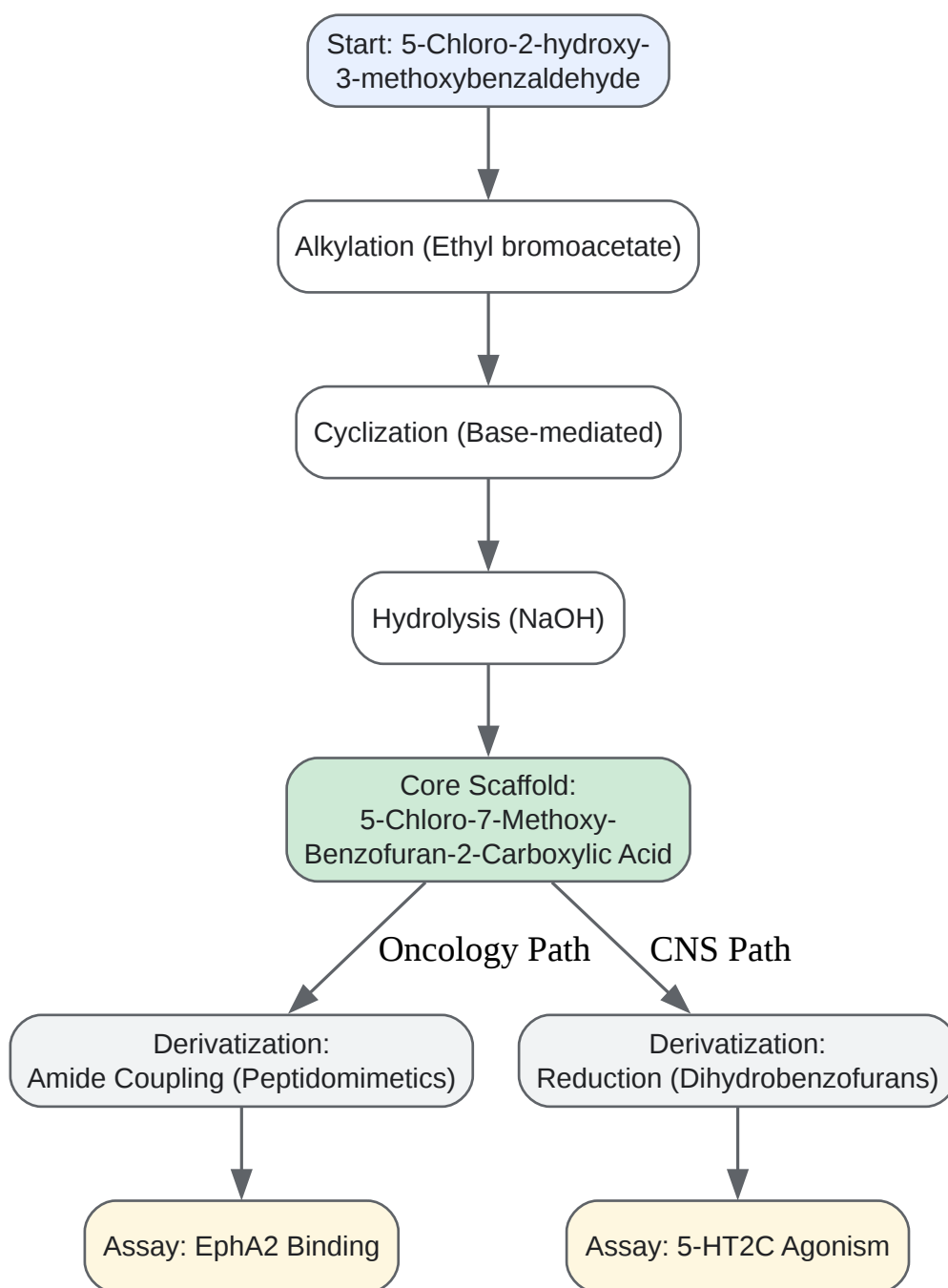
To verify the activity of the synthesized derivative against the EphA2 target.^[1]

Workflow:

- Coat Plate: Coat 96-well microtiter plates with recombinant EphA2-Fc chimera protein () in PBS overnight at .
- Block: Wash 3x with PBS-T (PBS + 0.05% Tween-20).[1] Block with 3% BSA for 1 hour.
- Incubate Compound: Add serial dilutions of the 5-chloro-7-methoxy derivative. Incubate for 2 hours at RT.
- Competitor Addition: Add biotinylated Ephrin-A1 (natural ligand) at a fixed concentration (). Incubate for 1 hour.
- Detection: Add Streptavidin-HRP.[1] Incubate 30 min. Wash 5x.
- Readout: Add TMB substrate. Stop reaction with .[1] Measure OD at 450 nm.
- Analysis: Calculate based on the displacement of biotinylated Ephrin-A1.

Synthesis & Development Workflow

The following flowchart outlines the critical path from raw materials to biological validation.



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Figure 2: Synthetic workflow from precursor to therapeutic candidates.[1]

Quantitative Data Summary

Compound Class	Target Receptor	Activity Type	Key Metric (Approx.)	Reference
Benzofuran Acid	EphA2	Agonist		[1]
Dihydrobenzofuran	5-HT2C	Agonist		[2]
Amide				
Benzofuran Amide	EP2/EP4	Antagonist		[3]

References

- Structure-Based Design of Novel EphA2 Agonistic Agents with Nanomolar Affinity in Vitro and in Cell. Source: Journal of Medicinal Chemistry / PMC.[1] URL:[[Link](#)]
- Dihydrobenzofuranyl alkanamine derivatives as 5-HT2C agonists. Source: Google Patents (WO2005044812A1).[2] URL:[1][2]
- Benzofurane and benzothiophene derivatives as PGE2 receptor modulators. Source: Google Patents (WO2018210987A1).[2] URL:

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- 3. WO2005044812A1 - Dihydrobenzofuranyl alkanamine derivatives as 5ht2c agonists - Google Patents [patents.google.com]

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